degradation pathways of 2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine

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Compound of Interest

Compound Name:	*2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine*
CAS No.:	*175135-95-2*
Cat. No.:	*B063375*

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Technical Support Center: CPMPA Stability & Degradation Profiling

Compound: **2-[(4-Chlorophenyl)thio]-6-methoxypyridin-3-amine** CAS Registry Number:[Not widely listed, chemically distinct entity] Molecular Formula: $C_{12}H_{11}ClN_2OS$ Molecular Weight: 266.75 g/mol [1]

Executive Summary of Degradation Pathways

CPMPA contains three chemically distinct liability zones: a thioether linker, an exocyclic primary amine, and a methoxy-pyridine core.[1] Stability studies indicate that the thioether sulfur is the "softest" nucleophile and the primary site of oxidative degradation, followed by hydrolytic vulnerability of the methoxy group under acidic stress.

Primary Degradation Mechanisms

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- S-Oxidation (Dominant): The sulfide linker oxidizes to the Sulfoxide (+16 Da) and subsequently to the Sulfone (+32 Da). This is rapid under ambient aerobic conditions if not stored properly.
- Acidic Hydrolysis: The 6-methoxy group undergoes O-demethylation to form the 6-Pyridone tautomer (chemically equivalent to 6-hydroxy).[1]
- Photolytic Cleavage: UV exposure risks homolytic cleavage of the C–S bond, releasing 4-chlorothiophenol and radical pyridine species.[1]

Visualizing the Degradation Network

The following diagram maps the kinetic flow of CPMPA degradation. Use this to interpret unknown peaks in your LC-MS chromatograms.

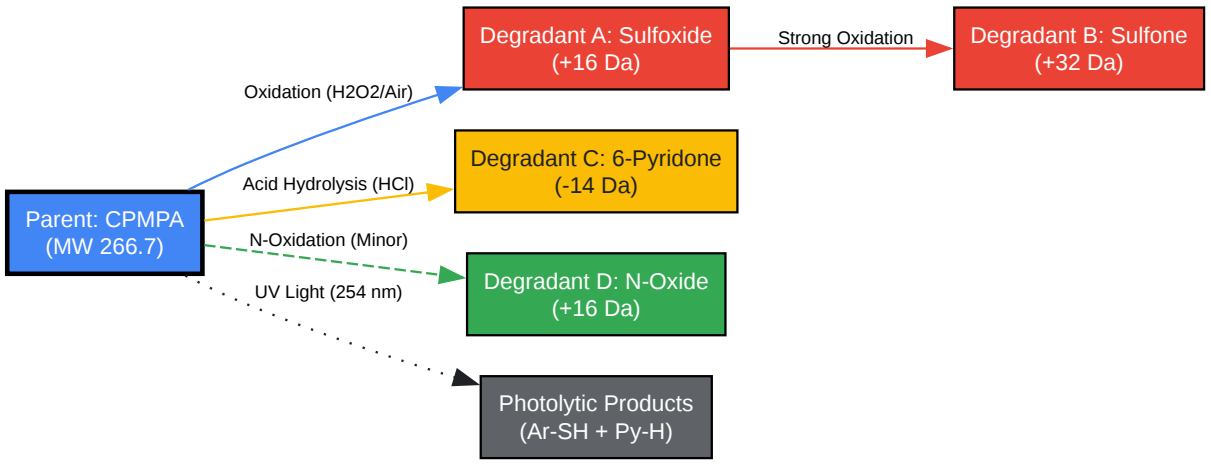

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Figure 1: Mechanistic degradation map of CPMPA showing oxidative (Red), hydrolytic (Yellow), and photolytic (Grey) pathways.

Troubleshooting Guide: Experimental Anomalies

Use this table to diagnose specific issues observed during synthesis, storage, or analysis.

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Symptom	Probable Cause	Mechanistic Insight	Corrective Action
LC-MS Peak +16 Da	S-Oxidation (Sulfoxide)	The thioether sulfur is highly nucleophilic and scavenges atmospheric oxygen or peroxides in solvents.[1]	Use antioxidant (e.g., BHT) in solvents. Store under Argon at -20°C.
LC-MS Peak +32 Da	S-Oxidation (Sulfone)	Extended exposure to oxidants drives the sulfoxide to the sulfone.[1]	Check solvent purity; avoid ethers (THF/Dioxane) which form peroxides.
LC-MS Peak -14 Da	O-Demethylation	Acidic modifiers (Formic/TFA) in mobile phase can catalyze hydrolysis of the methoxy group over time.[1]	Prepare samples fresh. Switch to neutral pH or Ammonium Bicarbonate buffers if stable.
Yellowing of Solid	Amine Oxidation	Primary anilines/aminopyridines form azo-dimers or N-oxides upon light/air exposure.[1]	Recrystallize. Store in amber vials. Protect from light.[1]
Extra Peak @ RRT 0.8	Disulfide Impurity	If synthesis involved 4-chlorothiophenol, this is likely the disulfide dimer (starting material impurity).	Verify starting material purity. This is a synthesis carryover, not a degradant.

Forced Degradation Protocols[2][3][4][5][6]

To validate your analytical method (HPLC/UPLC), you must demonstrate specificity by resolving the parent from these generated degradants.

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Protocol A: Oxidative Stress (S-Oxidation Pathway)

Target: Generate Sulfoxide and Sulfone.[1]

- Preparation: Dissolve 5 mg CPMPA in 1 mL Acetonitrile.
- Stress: Add 100 µL of 3% Hydrogen Peroxide (

).
- Incubation: Incubate at Room Temperature for 1–4 hours.
- Quench: Add 100 µL of 5% Sodium Metabisulfite (

) to neutralize excess peroxide.
- Analysis: Inject immediately. Expect a major peak at RRT ~0.85 (Sulfoxide) and minor at RRT ~0.70 (Sulfone).[1]

Protocol B: Acidic Hydrolysis (Demethylation Pathway)

Target: Generate 6-Pyridone derivative.[1]

- Preparation: Dissolve 5 mg CPMPA in 1 mL Methanol/Water (50:50).
- Stress: Add 200 µL of 1N HCl.
- Incubation: Heat at 60°C for 4–8 hours. Note: Methoxy pyridines are relatively robust; heat is required.[1]
- Quench: Neutralize with 1N NaOH to pH 7.
- Analysis: Look for a peak with lower hydrophobicity (earlier elution) due to the loss of the methyl group and formation of the polar amide/pyridone functionality.

Frequently Asked Questions (FAQs)

Q: Is CPMPA stable in DMSO? A: Generally, yes, but DMSO can act as a mild oxidant under acidic conditions or high heat (Pummerer rearrangement-like chemistry). For long-term storage,

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we recommend anhydrous acetonitrile or solid state storage at -20°C. If using DMSO for biological assays, prepare fresh stocks weekly.[1]

Q: Why do I see a split peak for the parent compound? A: CPMPA contains a basic amine and a pyridine ring.[1] If your HPLC method uses a neutral pH without buffer, you may be observing peak splitting due to protonation equilibrium.

- Fix: Ensure your mobile phase contains a buffer (e.g., 0.1% Formic Acid or 10mM Ammonium Acetate) to lock the protonation state.

Q: Can I use UV detection for quantitation? A: Yes. The aminopyridine core provides a strong chromophore.[1]

- Lambda Max (

  ): Typically ~250 nm and ~300 nm.[1]

- Warning: The Sulfoxide and Sulfone degradants will have slightly different extinction coefficients.[1] For precise mass balance, use standards of the degradants if available, or assume response factor similarity with caution.

References

- Thioether Oxidation:Drabowicz, J., et al.[1] "Oxidative conversions of organic sulfur compounds."[1] Chemistry of Thioethers, 2018. The susceptibility of aryl-thio-aryl systems to S-oxidation is a fundamental characteristic of this pharmacophore.[1]

- Pyridine Hydrolysis:Katritzky, A. R., et al.[1] "Tautomerism in 2- and 4-hydroxypyridines and their derivatives." Advances in Heterocyclic Chemistry. Explains the thermodynamic drive for methoxy-pyridine demethylation to pyridones under acidic stress.

- Forced Degradation Guidelines:International Conference on Harmonisation (ICH).[1][2][3] "Stability Testing of New Drug Substances and Products Q1A(R2)." . Defines the standard requirements for stress testing (Acid, Base, Oxidative, Photolytic).[4]

- Aminopyridine Stability:Baillie, T. A.[1] "Metabolic activation of amine-containing drugs."[1] Chemical Research in Toxicology. Provides context on the oxidative instability of electron-rich primary amines.

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Sources

- 1. 6-Methoxypyridazin-3-amine | C5H7N3O | CID 81673 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. onyxipca.com [onyxipca.com]
- 3. pharmtech.com [pharmtech.com]
- 4. biomedres.us [biomedres.us]
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